

Application Notes and Protocols for NSC59984 Stock Solution Preparation in DMSO

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation, storage, and handling of **NSC59984** stock solutions in Dimethyl Sulfoxide (DMSO). Adherence to these protocols is crucial for ensuring the stability, and efficacy of the compound in downstream experimental applications.

Introduction

NSC59984 is a small molecule activator of the p53 pathway, which demonstrates selective cytotoxicity towards cancer cells.[1][2] It functions by inducing the degradation of mutant p53 protein and activating p73, thereby restoring p53 signaling.[2][3][4] Proper preparation of stock solutions is the first critical step for obtaining reliable and reproducible results in both in vitro and in vivo studies. DMSO is a common solvent for **NSC59984**, but careful handling is required to maintain the compound's integrity.[5][6]

Quantitative Data Summary

The following table summarizes the key quantitative data for NSC59984.



Parameter	Value	Reference
Molecular Weight	265.27 g/mol	[5][6]
Molecular Formula	C12H15N3O4	[1][5]
Appearance	Light yellow to yellow solid	[5]
CAS Number	803647-40-7	[5][6]
Solubility in DMSO	≥38-53 mg/mL (≥143.25 - 199.79 mM)	[5][6]
Powder Storage	-20°C for up to 3 years or 4°C for up to 2 years	[2][5]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year	[5][6]

Experimental Protocols Materials and Equipment

- NSC59984 powder
- Anhydrous/dry, high-purity DMSO (newly opened bottle recommended)[5][6]
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- · Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM NSC59984 Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions.



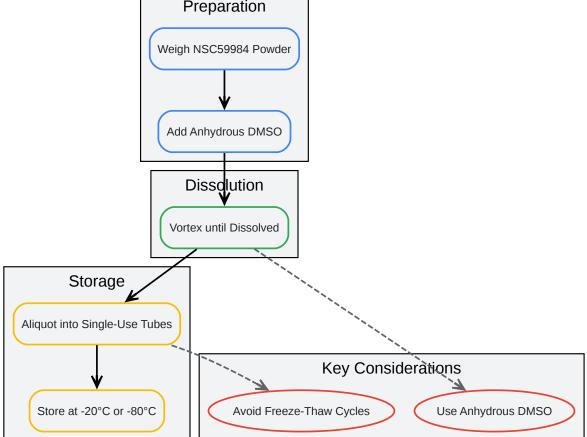
- Pre-warm DMSO: Bring the anhydrous DMSO to room temperature before opening to prevent moisture condensation.[5][6]
- Weigh NSC59984: On a calibrated analytical balance, accurately weigh out the desired amount of NSC59984 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.65 mg of NSC59984.
 - Calculation:
 - Volume (L) x Concentration (mol/L) = moles
 - 0.001 L x 0.010 mol/L = 0.00001 moles
 - moles x Molecular Weight (g/mol) = mass (g)
 - 0.00001 moles x 265.27 g/mol = 0.00265 g = 2.65 mg
- Dissolution: Add the weighed NSC59984 powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved.
 Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[5]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[5][6]

Note: It is crucial to use newly opened, anhydrous DMSO as its hygroscopic nature can lead to the absorption of moisture, which will significantly decrease the solubility of **NSC59984**.[5][6]

Visualized Workflows and Pathways Experimental Workflow for Stock Solution Preparation



Experimental Workflow for NSC59984 Stock Solution Preparation Preparation



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Caption: Workflow for preparing NSC59984 stock solution.

Signaling Pathway of NSC59984



NSC59984 induces stimulates Cellular ROS Generation activates p73 Activation p-ERK1/2 phosphorylates p-MDM2 (Ser166) binds & ubiquitinates Mutant p53 induces targeted to Ubiquitin-Proteasome System Mutant p53 Degradation leads to Tumor Cell Apoptosis

Simplified Signaling Pathway of NSC59984

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Caption: NSC59984 mechanism of action in cancer cells.



Safety Precautions

NSC59984 is intended for research use only. Standard laboratory safety procedures should be followed. Wear appropriate personal protective equipment, including a lab coat, safety glasses, and gloves, when handling the compound and its solutions. Avoid inhalation of the powder and contact with skin and eyes.

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